

Unveiling the Electron Affinity of Atomic Oxygen: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Oxygen anion

Cat. No.: B1238816

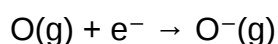
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the electron affinity of atomic oxygen, a fundamental parameter with significant implications across various scientific disciplines, including atmospheric chemistry, plasma physics, and materials science. This document delves into the experimental and theoretical determination of this crucial value, presenting detailed methodologies and a critical analysis of the available data.

Introduction

Electron affinity (EA) is defined as the energy released when an electron is added to a neutral atom in the gaseous phase to form a negative ion. For atomic oxygen, this process can be represented by the following equation:



The accurate determination of the electron affinity of atomic oxygen is crucial for understanding a wide range of chemical and physical phenomena. It governs the stability of the **oxygen anion** (O^-) and plays a vital role in reaction kinetics involving oxygen species.

Quantitative Data on the Electron Affinity of Atomic Oxygen

Numerous experimental and theoretical studies have been conducted to determine the electron affinity of atomic oxygen. The following tables summarize the key quantitative data available in the literature, providing a comparative overview of the results obtained through different methodologies.

Table 1: Experimental Values for the Electron Affinity of Atomic Oxygen

Experimental Value (eV)	Uncertainty (eV)	Experimental Method	Reference
1.461112972	0.000000087	High-precision photodetachment of negative ions	[1] [2]
1.465	0.005	Radiative capture of electrons	[3]
3.07	0.087	Direct experimental determination using a hot filament surface	[4]
1.5	0.1	Dissociative attachment of electrons to oxygen molecules	[3]

Table 2: Theoretical Values for the Electron Affinity of Atomic Oxygen

Theoretical Value (eV)	Computational Method	Reference
1.287	Full Configuration Interaction (CI)	[5] [6]
1.263	Complete Active Space Self-Consistent Field (CASSCF) - Multi-Reference Configuration Interaction (MRCI)	[5] [6]
1.290	CASSCF-MRCI with 2s intrashell and 2s2p intershell correlation	[5] [6]
1.47	Symmetry-adapted pair-correlation approximation	[6]
0.46	Multi-Configuration Self-Consistent Field (MCSCF)	[5]
1.09	MCSCF with single and double excitations	[5]
0.59	CASSCF with a large Slater-type orbital (STO) basis	[5]
1.26	Second-order CI	[5]

Experimental Protocols for Determining the Electron Affinity of Atomic Oxygen

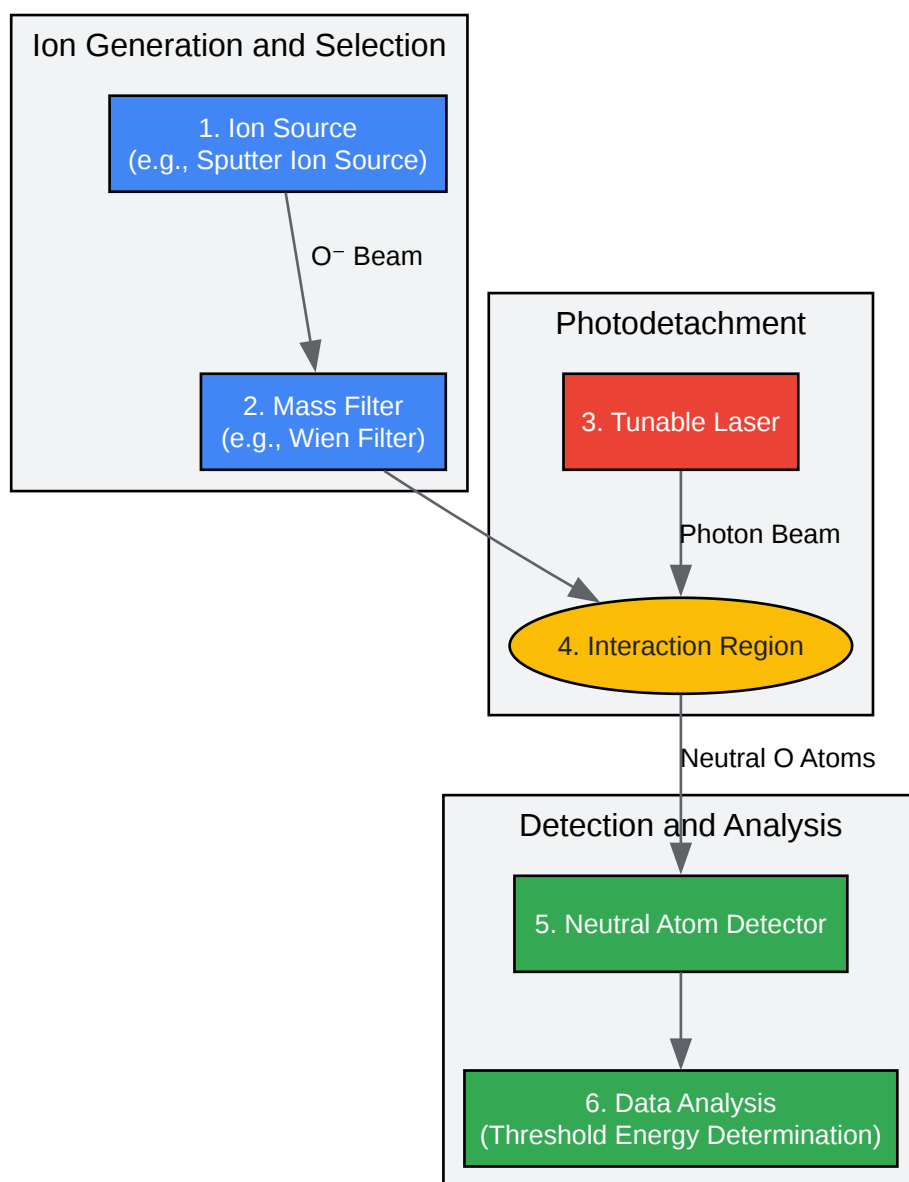
The experimental determination of the electron affinity of atomic oxygen relies on a few key techniques. This section provides a detailed overview of the methodologies for the most prominent experimental approaches.

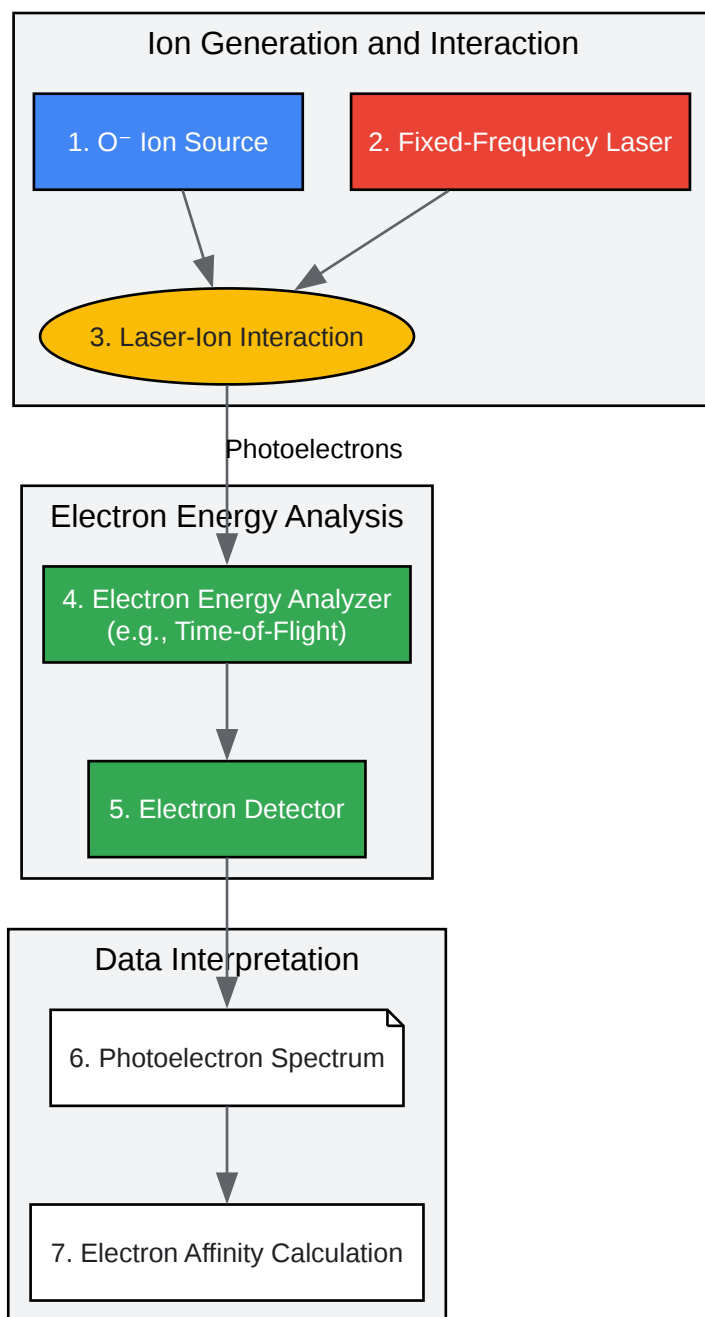
Photodetachment Spectroscopy

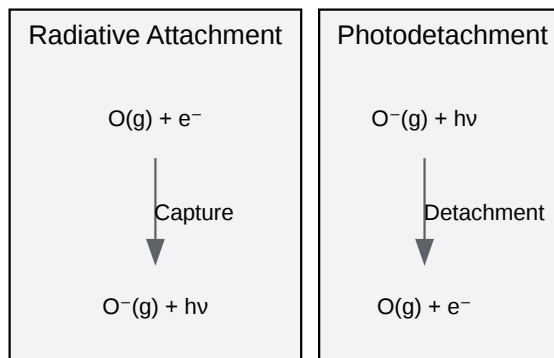
Photodetachment spectroscopy is a high-precision technique used to measure the binding energy of an electron in a negative ion. The fundamental principle involves irradiating a beam

of negative ions with photons of known energy and detecting the resulting neutral atoms or detached electrons.

Experimental Workflow:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.aip.org [pubs.aip.org]
- 2. High-precision electron affinity of oxygen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. bib-pubdb1.desy.de [bib-pubdb1.desy.de]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling the Electron Affinity of Atomic Oxygen: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238816/docs#unveiling-the-electron-affinity-of-atomic-oxygen-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)